

Technical Support Center: Sodium L-Lactate Aqueous Solubility

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: sodium;(2R)-2-hydroxypropanoate

Cat. No.: B7803233

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with Sodium L-lactate in aqueous solutions.

Frequently Asked Questions (FAQs)

1. What is the general solubility of Sodium L-lactate in water?

Sodium L-lactate is highly soluble in water. It is often described as being fully soluble or miscible with water. This high solubility is attributed to its ionic nature, which facilitates dissolution in polar solvents like water.

2. What is the expected pH of a Sodium L-lactate aqueous solution?

The pH of a Sodium L-lactate solution in water is typically near neutral to slightly alkaline. A 10% solution is expected to have a pH in the range of 6.5–8.5. A 1/6 molar solution of sodium lactate for injection has a pH of 6.5 (ranging from 6.0 to 7.3).

3. Is Sodium L-lactate hygroscopic?

Yes, Sodium L-lactate is hygroscopic, meaning it readily absorbs moisture from the atmosphere. Therefore, it should be stored in a cool, dry place with the container tightly sealed to prevent the powder from becoming sticky and difficult to handle.

4. Can the temperature of the water affect the solubility of Sodium L-lactate?

Yes, as with most salts, the solubility of Sodium L-lactate in water is dependent on temperature. Higher temperatures generally increase the rate of dissolution and the amount of solute that can be dissolved.

5. Are there different forms of Sodium L-lactate available?

Sodium L-lactate is available in both a white powder or crystalline form and as a liquid, commonly a 60% aqueous solution.

Troubleshooting Guide

This guide addresses common issues encountered when preparing aqueous solutions of Sodium L-lactate.

Issue 1: Sodium L-lactate powder is not fully dissolving, or the solution appears cloudy.

Possible Causes:

- **Presence of Oligomers:** Lactic acid, and by extension sodium lactate, can form oligomers (short polymers) through condensation. These oligomers are significantly less soluble than the monomeric form of sodium lactate and can cause cloudiness or prevent complete dissolution. This can be a particular issue with older reagents or those that have been exposed to moisture.
- **Supersaturated Solution:** You may have exceeded the solubility limit of Sodium L-lactate at the current temperature.
- **Low-Quality Reagent:** The Sodium L-lactate may contain insoluble impurities.

Troubleshooting Steps:

- **Gentle Heating:** Gently warm the solution while stirring. Increased temperature can help dissolve the remaining solid and may help break down some oligomers. Avoid boiling, as this can promote oligomerization.
- **Sonication:** Use a sonicator to aid in the dissolution process.

- **pH Adjustment:** Check the pH of the solution. While Sodium L-lactate itself forms a near-neutral solution, adjusting the pH slightly may in some cases improve the solubility of minor impurities, though it is not a guaranteed solution for oligomer-related issues.
- **Filtration:** If cloudiness persists after heating and sonication, it may be due to insoluble impurities or highly polymerized oligomers. The solution can be filtered through a 0.22 μm or 0.45 μm filter to remove particulate matter.
- **Reagent Quality Check:** If the problem persists with a new batch of reagent, consider the quality of your Sodium L-lactate. It may be beneficial to source from a different supplier.
- **Fresh Solution Preparation:** To minimize the likelihood of oligomer formation, you can prepare a fresh sodium lactate solution by neutralizing a moderate concentration of lactic acid (e.g., 20-30%) with sodium hydroxide solution under controlled temperature conditions (cool with a water bath and stir well).

Issue 2: The prepared Sodium L-lactate solution is yellow or brownish.

Possible Cause:

- **Caramelization/Degradation:** Heating the solution, particularly at high temperatures or for extended periods, can cause some degradation of the lactate, leading to a change in color. This can also occur during the synthesis of sodium lactate if the reaction temperature is not controlled.

Troubleshooting Steps:

- **Avoid Excessive Heat:** When preparing the solution, use only gentle warming and avoid prolonged heating.
- **Use High-Purity Reagents:** Ensure you are starting with high-quality Sodium L-lactate.
- **Activated Carbon Treatment:** For non-pharmaceutical applications where it is permissible, you can decolorize the solution by treating it with activated carbon followed by filtration.

Issue 3: The Sodium L-lactate powder is clumpy and difficult to weigh accurately.

Possible Cause:

- **Hygroscopicity:** As a hygroscopic substance, Sodium L-lactate readily absorbs moisture from the air, causing the powder to clump.

Troubleshooting Steps:

- **Proper Storage:** Always store Sodium L-lactate in a tightly sealed container in a dry environment, such as a desiccator.
- **Quick Handling:** When weighing, minimize the exposure time of the powder to the ambient air.
- **Drying:** If the powder has already absorbed moisture, it can be dried in a vacuum oven at a moderate temperature before use.

Data Presentation

Quantitative Solubility of Sodium L-lactate in Aqueous Solutions

While Sodium L-lactate is known to be highly soluble in water, a comprehensive, official solubility curve across a wide range of temperatures is not readily available in the literature. The following table summarizes the available quantitative data.

Solvent	Temperature (°C)	Solubility
Water	Not Specified	Miscible
Water	Not Specified	> 1.5 g/mL
Water	Not Specified	50 mg/mL, clear, colorless
Water	Not Specified	23.8 mg/mL (Sonication recommended)
Phosphate Buffered Saline (PBS)	Not Specified	100 mg/mL (Sonication recommended)
DMSO	Not Specified	23 mg/mL
Ethanol	Not Specified	11 mg/mL

Note: The significant variation in reported solubility values may be due to differences in the experimental methods used, the purity of the Sodium L-lactate, and the potential presence of oligomers.

Experimental Protocols

Protocol 1: Preparation of a Standard Aqueous Solution of Sodium L-lactate

This protocol describes the preparation of a 1 M Sodium L-lactate solution.

Materials:

- Sodium L-lactate powder (MW: 112.06 g/mol)
- Deionized or distilled water
- Magnetic stirrer and stir bar
- Volumetric flask (appropriate size)
- Weighing scale

Procedure:

- Calculate the required mass of Sodium L-lactate for the desired volume and concentration. For example, for 100 mL of a 1 M solution, you would need 11.206 g of Sodium L-lactate.
- Weigh the calculated amount of Sodium L-lactate powder.
- Add approximately 70-80% of the final volume of deionized water to the volumetric flask.
- Place the stir bar in the flask and place it on the magnetic stirrer.
- Slowly add the weighed Sodium L-lactate powder to the water while stirring.
- Continue stirring until the powder is completely dissolved. Gentle warming (e.g., to 40-50 °C) can be applied to expedite dissolution.
- Once dissolved, allow the solution to cool to room temperature.
- Add deionized water to the volumetric flask up to the calibration mark.
- Cap the flask and invert it several times to ensure the solution is homogeneous.
- If required, the solution can be sterile-filtered through a 0.22 µm filter.

Protocol 2: Determination of Sodium L-lactate Concentration by Titration (Adapted from USP Method)

This protocol provides a method to determine the concentration of a prepared Sodium L-lactate solution.

Materials:

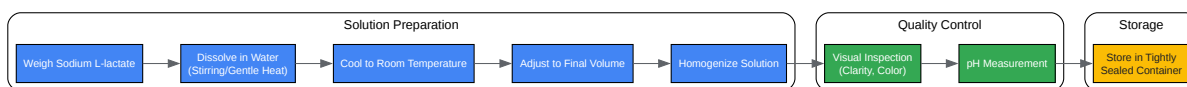
- Sodium L-lactate solution
- Glacial acetic acid
- Acetic anhydride

- 0.1 N Perchloric acid in glacial acetic acid (standardized)
- Crystal violet indicator
- Burette, beaker, and other standard laboratory glassware

Procedure:

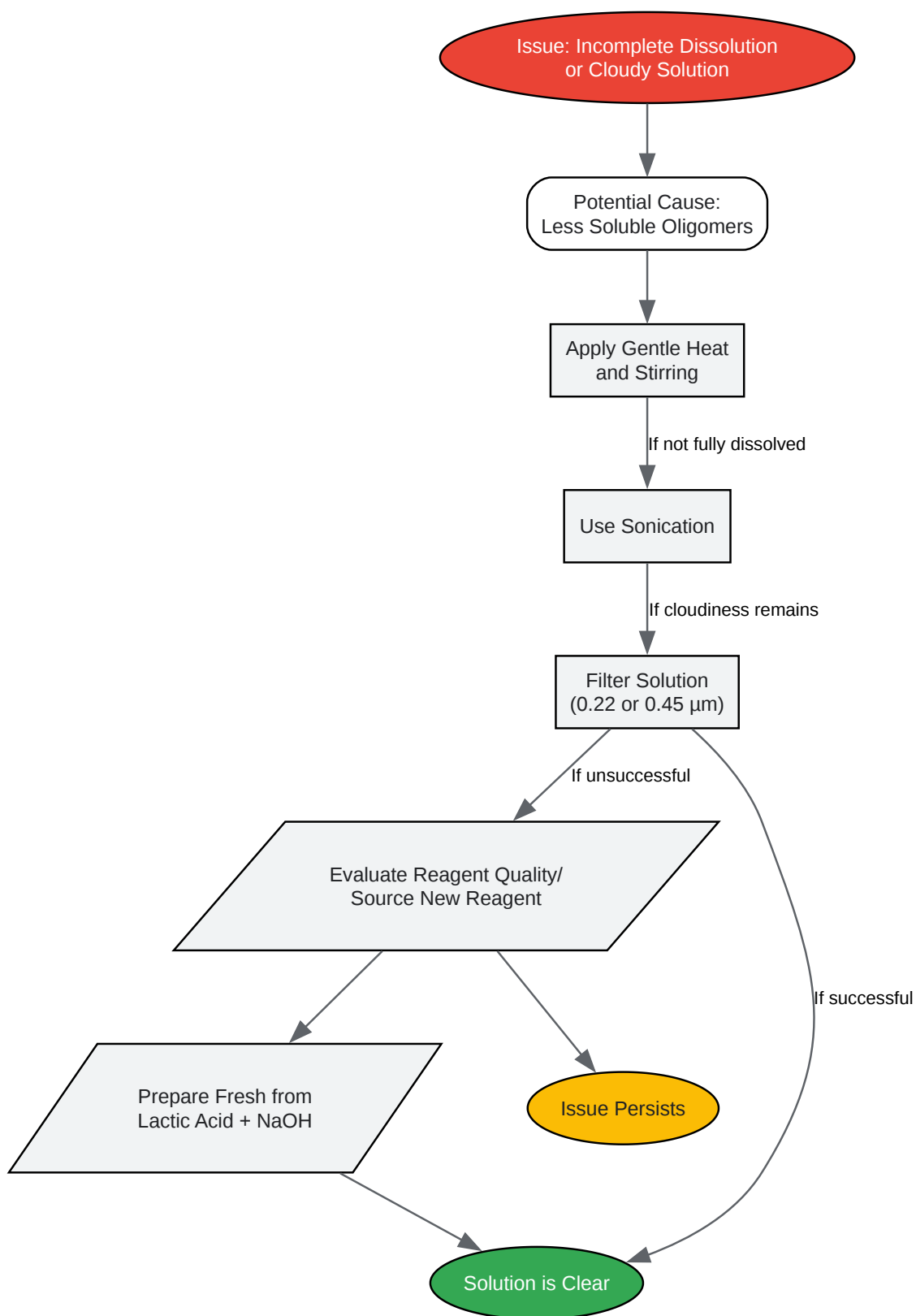
- Accurately pipette a volume of the Sodium L-lactate solution containing approximately 0.3 g of sodium lactate into a beaker.
- Evaporate the sample to dryness.
- To the residue, add a 1:5 mixture of acetic anhydride and glacial acetic acid.
- Stir until the residue is completely dissolved. Allow the solution to stand for 20 minutes.
- Add a few drops of crystal violet indicator.
- Titrate the solution with 0.1 N perchloric acid until the color changes to blue.
- Perform a blank titration with the solvent mixture and subtract the blank volume from the sample titration volume.
- Calculate the concentration of Sodium L-lactate in the original solution.

Visualizations



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Caption: Experimental workflow for preparing a Sodium L-lactate aqueous solution.



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Caption: Troubleshooting workflow for Sodium L-lactate dissolution issues.

- To cite this document: BenchChem. [Technical Support Center: Sodium L-Lactate Aqueous Solubility]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7803233#solubility-issues-of-sodium-l-lactate-in-aqueous-solutions]

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com